

# comparative metabolite profile chlorphenesin vs chlorphenesin carbamate

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## Compound Focus: Chlorphenesin Carbamate

CAS No.: 886-74-8

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## Comparative Metabolite Profile at a Glance

The table below summarizes the key urinary metabolites and their characteristics for chlorphenesin and chlorphenesin carbamate.

Aspect	Chlorphenesin	Chlorphenesin Carbamate
Primary Source	Dermal application (e.g., sunscreen, cosmetics) [1] [2]	Oral administration (muscle relaxant) [3] [2]
Major Metabolites	4-Chlorophenoxyacetic acid (4-CPA), 3-(4-Chlorophenoxy)-2-hydroxypropanoic acid (4-CPP), Chlorphenesin glucuronide, Chlorphenesin sulfate [1]	Chlorphenesin carbamate glucuronide, 4-CPA, various hydroxylated and conjugated metabolites (29 identified in total) [3] [4]
Key Common Metabolite	4-Chlorophenoxyacetic acid (4-CPA) [1]	4-Chlorophenoxyacetic acid (4-CPA) [3] [4]
Relative Abundance of 4-CPA	High (up to ~1500 ng/mL after single use; ~2300 ng/mL after multiple uses) [1]	Minor (only a small quantity is converted) [3]

Aspect	Chlorphenesin	Chlorphenesin Carbamate
Diagnostic Metabolites	4-CPP is a key differentiator, observed at similar abundance to 4-CPA [1]	Newly identified metabolites <b>M9</b> and <b>M10</b> offer a longer detection window [4]
Detection Window	Up to 7 days post-application [1]	M9 and M10 have longer detection windows than other known metabolites [4]

## Experimental Protocols for Metabolite Identification

The following methodologies are used to characterize the metabolite profiles in human urine.

### 1. Liquid Chromatography-High Resolution Tandem Mass Spectrometry (LC-HR/MS/MS) [1]

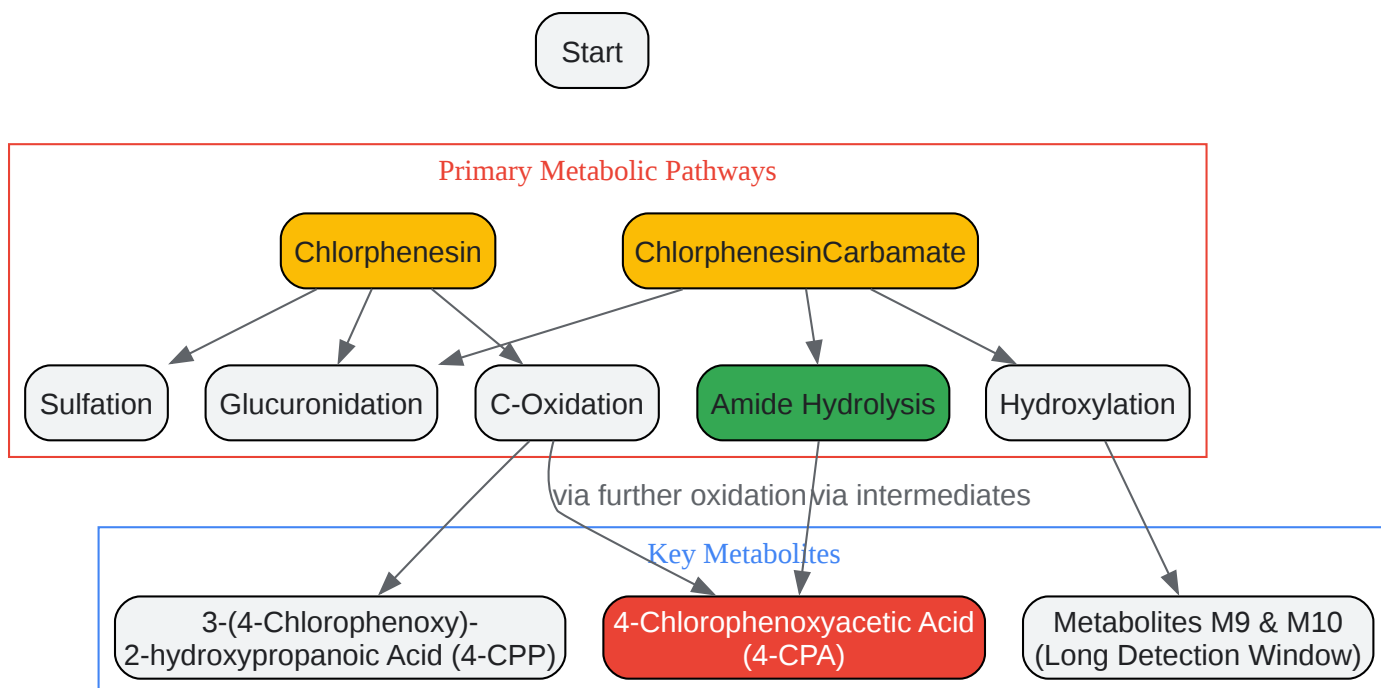
- **Objective:** To identify and confirm the urinary metabolite profile of chlorphenesin after legitimate dermal use.
- **Dosing:** Six participants applied 8g of sunscreen containing 0.25% chlorphenesin. Another six applied the same dose for three consecutive days.
- **Sample Collection:** Urine samples were collected before and up to 5-7 days after the last application.
- **Analysis:** Urine specimens were analyzed using LC-HR/MS/MS. Metabolites were identified based on literature data and through accurate mass measurement of precursor and characteristic product ions.

### 2. Liquid Chromatography-Q Exactive HF-Orbitrap Mass Spectrometry [4]

- **Objective:** To conduct a comprehensive metabolomic characterization and identify new metabolites of **chlorphenesin carbamate**.
- **Dosing:** Ten volunteers orally ingested **chlorphenesin carbamate** tablets.
- **Sample Collection:** Urine samples were collected before and after dosing.
- **Analysis:** Samples were analyzed using a Q Exactive HF Orbitrap mass spectrometer in full MS and data-dependent MS2 (ddMS2) scanning modes. Metabolites were identified through accurate molecular formula determination and fragmentation pattern analysis.

## Metabolic Pathways and Significance

The metabolic pathways of these two compounds share similarities but also have critical distinctions, which can be visualized in the following diagram.



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The core challenge, as illustrated above, is that **4-Chlorophenoxyacetic Acid (4-CPA)** is a common metabolite of chlorphenesin, **chlorphenesin carbamate**, and the prohibited nootropic stimulant **meclofenoxate** [1]. Therefore, simply detecting 4-CPA in a urine sample is not sufficient to determine its source.

- **Differentiating Legitimate from Prohibited Use:** To confirm the administration of a specific substance, anti-doping laboratories must monitor diagnostic metabolite pairs.
  - For **chlorphenesin**, the presence of **4-CPP** at similar abundances to 4-CPA provides conclusive supporting evidence [1].

- For **chlorphenesin carbamate**, the newly identified metabolites **M9** and **M10** serve as long-lasting biomarkers that can be detected even after 4-CPA levels have declined [4].

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**Web:** [www.smolecule.com](http://www.smolecule.com)